

# Essential Safety and Operational Guide for 7-Bromoindole

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## Compound of Interest

Compound Name: 7-Bromoindole

Cat. No.: B1273607

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This guide provides immediate, essential safety protocols and logistical plans for the handling and disposal of **7-Bromoindole**, tailored for researchers, scientists, and drug development professionals. Following these procedures is critical for ensuring laboratory safety and proper chemical management.

## Hazard Assessment and Chemical Properties

**7-Bromoindole** is a chemical compound that requires careful handling due to its potential health hazards. It is classified as an irritant and is harmful if ingested, inhaled, or comes into contact with skin.[\[1\]](#)

### Quantitative Data Summary

Property	Value	Reference
CAS Number	51417-51-7	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C8H6BrN	<a href="#">[3]</a>
Molecular Weight	196.04 g/mol	<a href="#">[3]</a>
Melting Point	41-44 °C	
Flash Point	113 °C (235.4 °F) - closed cup	
Form	Solid	

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **7-Bromoindole** to prevent exposure.

Equipment	Specification	Rationale
Hand Protection	Appropriate chemical-resistant gloves (e.g., nitrile rubber).	To prevent skin contact. <a href="#">[1]</a>
Eye Protection	Chemical safety goggles or a face shield.	To protect eyes from dust particles and splashes. <a href="#">[1]</a>
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator (e.g., N95 dust mask) should be used if exposure limits are exceeded or if irritation is experienced.	To prevent inhalation of harmful dust. <a href="#">[1]</a>
Body Protection	A lab coat or other protective clothing.	To prevent contamination of personal clothing. <a href="#">[1]</a> <a href="#">[4]</a>

## Operational Plan: Handling and Storage

### Handling:

- Ventilation: Always handle **7-Bromoindole** in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)[\[5\]](#)
- Avoid Dust Formation: Take care to minimize the generation of dust when handling the solid material.[\[1\]](#)[\[5\]](#)
- Personal Hygiene: Wash hands thoroughly after handling.[\[1\]](#)[\[4\]](#) Do not eat, drink, or smoke in the work area.[\[1\]](#)[\[4\]](#)
- Avoid Contact: Prevent contact with skin, eyes, and clothing.[\[1\]](#)[\[5\]](#)

### Storage:

- Container: Keep the container tightly closed.[4][5]
- Conditions: Store in a cool, dry, and well-ventilated place.[4][5]
- Incompatibilities: Store away from strong oxidizing agents and strong acids.[4][5]

## Emergency Procedures: First Aid

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[1]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. Remove contaminated clothing and wash it before reuse. Seek medical attention if irritation persists.[1][4]
- Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[1][4]
- Ingestion: Do NOT induce vomiting. Call a physician or poison control center immediately.[1]

## Spill Response Plan

In the event of a spill, follow these steps:

- Evacuate: Immediately alert others in the area and evacuate if necessary.[6]
- Ventilate: Ensure the area is well-ventilated.
- Don PPE: Put on the appropriate personal protective equipment, including respiratory protection.[6]
- Containment: For a solid spill, gently cover and sweep up the material and place it into a suitable, labeled container for disposal.[1][6] Avoid creating dust. For spills involving brominated compounds, the residue can be neutralized with a 10-25% sodium thiosulfate solution after absorption.[6]
- Decontamination: Clean the spill area with a suitable solvent, followed by soap and water. All cleaning materials must be disposed of as hazardous waste.[6]

- Reporting: Report the spill to the appropriate safety personnel.[7]

A flowchart for the chemical spill response is provided below.

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Caption: Workflow for handling a **7-Bromoindole** spill.

## Disposal Plan

All waste containing **7-Bromoindole** must be treated as hazardous waste.

- Solid Waste: Collect all solid waste, including contaminated consumables (e.g., filter paper, absorbent material), in a clearly labeled, sealed container for hazardous waste.[6]
- Liquid Waste (Organic): If **7-Bromoindole** is dissolved in an organic solvent, collect the waste in a designated container for halogenated organic waste.[6]
- Contaminated PPE: Dispose of all contaminated gloves, bench paper, and other disposable PPE as solid hazardous waste.[6]
- Disposal: Arrange for the disposal of all hazardous waste through an approved waste disposal plant, following all local, regional, and national regulations.[1][4] Do not pour down the drain.[6]

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## References

- 1. fishersci.com [fishersci.com]
- 2. calpaclab.com [calpaclab.com]
- 3. 51417-51-7|7-Bromoindole|BLD Pharm [bldpharm.com]

- 4. [jubilantingrevia.com](http://jubilantingrevia.com) [[jubilantingrevia.com](http://jubilantingrevia.com)]
- 5. [fishersci.com](http://fishersci.com) [[fishersci.com](http://fishersci.com)]
- 6. [benchchem.com](http://benchchem.com) [[benchchem.com](http://benchchem.com)]
- 7. [ehs.princeton.edu](http://ehs.princeton.edu) [[ehs.princeton.edu](http://ehs.princeton.edu)]
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